

Stability and Storage of 1-Ethynyl-4-propylbenzene: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **1-Ethynyl-4-propylbenzene**

Cat. No.: **B1305581**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the stability and recommended storage conditions for **1-Ethynyl-4-propylbenzene** (CAS No. 62452-73-7), a terminal alkyne commonly utilized in organic synthesis and drug discovery. Due to its reactive ethynyl group, proper handling and storage are crucial to maintain its purity and prevent degradation.

Physicochemical Properties and Stability Profile

1-Ethynyl-4-propylbenzene is a combustible liquid, typically appearing as a clear, pale yellow to reddish-yellow or yellow-brown substance. While detailed quantitative stability studies are not extensively documented in publicly available literature, supplier safety data sheets and general chemical knowledge of terminal alkynes indicate sensitivity to certain environmental factors. The primary concerns for the stability of this compound are exposure to light, heat, and atmospheric oxygen.

Table 1: Summary of Physical and Safety Data

Property	Value	Source
CAS Number	62452-73-7	
Molecular Formula	C ₁₁ H ₁₂	[1]
Molecular Weight	144.21 g/mol	[2]
Physical Form	Clear liquid	[1]
Color	Pale yellow to Reddish-yellow to Yellow-brown	
Boiling Point	205 °C	[1]
Density	0.91 g/mL	[1]
Flash Point	67 °C (153 °F)	[1]
Signal Word	Warning	
Hazard Statements	H227 (Combustible liquid), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)	

Recommended Storage Conditions

To ensure the long-term integrity of **1-Ethynyl-4-propylbenzene**, the following storage conditions are recommended based on information from various suppliers.

Table 2: Recommended Storage Conditions

Parameter	Recommendation	Rationale	Source
Temperature	Room Temperature	Prevents potential degradation from freezing/thawing cycles or heat-induced polymerization/decomposition.	[1]
Atmosphere	Sealed in dry conditions	Minimizes contact with moisture and atmospheric oxygen, which can lead to side reactions with the alkyne functionality.	[1]
Light	Keep in a dark place	The compound is noted as being light-sensitive, and exposure to light can catalyze degradation or polymerization reactions.	[1]
Container	Tightly sealed, appropriate container	Prevents evaporation and contamination.	[1]
Ventilation	Store in a well-ventilated place	As a combustible liquid with potential respiratory irritation, good ventilation is a necessary safety precaution.	

Potential Degradation Pathways

While specific degradation pathways for **1-Ethynyl-4-propylbenzene** are not detailed in the available literature, terminal alkynes, in general, can be susceptible to several degradation routes, particularly under improper storage:

- Oxidative Degradation: The ethynyl group can be prone to oxidation, especially in the presence of air and light, potentially leading to the formation of carboxylic acids or other oxygenated derivatives.
- Polymerization: Terminal alkynes can undergo polymerization, which may be initiated by heat, light, or impurities. This can result in a viscous or solid product and a decrease in the purity of the monomer.
- Dimerization (Glasner Coupling): In the presence of oxygen and a catalyst (such as copper salts), terminal alkynes can undergo oxidative coupling to form diynes.

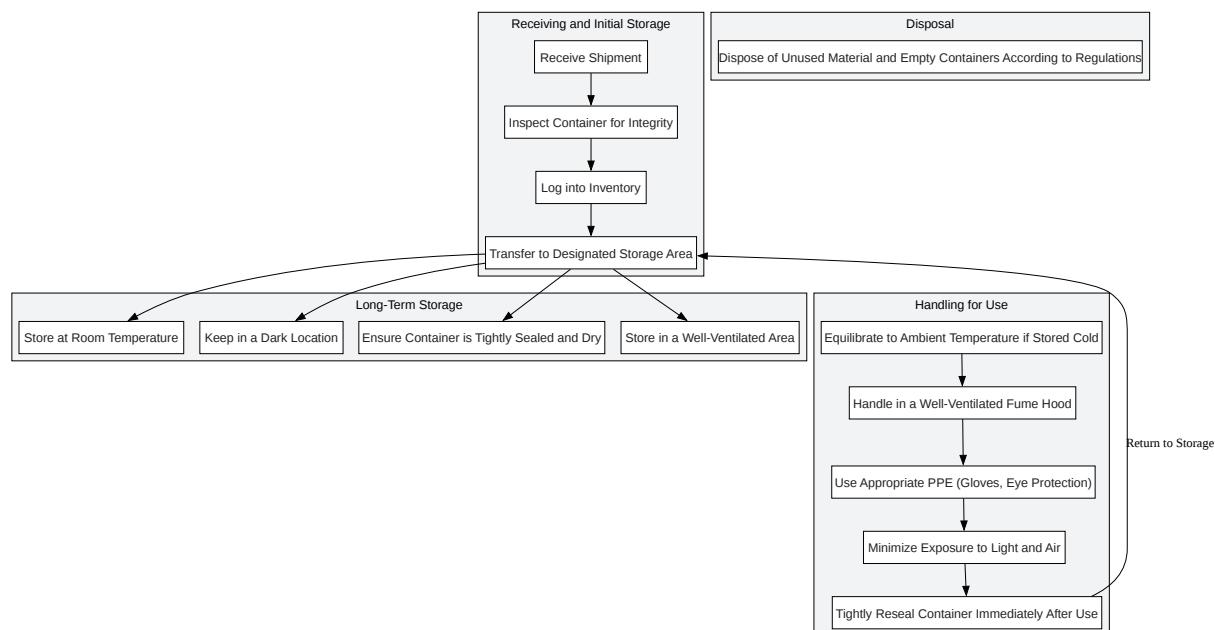
Experimental Protocols

Detailed experimental protocols for the stability testing of **1-Ethynyl-4-propylbenzene** are not readily available in the public domain. However, a general approach to assessing the stability of a chemical compound would involve the following:

- Forced Degradation Studies: Expose the compound to various stress conditions (e.g., elevated temperature, high humidity, UV/Vis light, and oxidative conditions) for a defined period.
- Analytical Monitoring: At specified time points, analyze the stressed samples using a stability-indicating analytical method, such as High-Performance Liquid Chromatography (HPLC) with a UV detector or Mass Spectrometry (MS), to separate and quantify the parent compound and any degradation products.
- Characterization of Degradants: Isolate and characterize any significant degradation products using techniques like Nuclear Magnetic Resonance (NMR) spectroscopy and MS to elucidate the degradation pathways.

Handling and Storage Workflow

The following diagram illustrates a recommended workflow for the handling and storage of **1-Ethynyl-4-propylbenzene** to maintain its stability and ensure safety.

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1-Eth-1-ynyl-4-propylbenzene | 62452-73-7 [chemicalbook.com]
- 2. 1-eth-1-ynyl-4-propylbenzene AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]
- To cite this document: BenchChem. [Stability and Storage of 1-Ethynyl-4-propylbenzene: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1305581#stability-and-storage-conditions-for-1-ethynyl-4-propylbenzene>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com